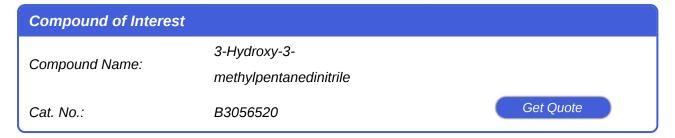


Elucidation of the Chemical Structure of 3-Hydroxy-3-methylpentanedinitrile: A Technical Guide

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Abstract

This technical guide provides a comprehensive overview of the chemical structure elucidation of **3-hydroxy-3-methylpentanedinitrile**. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from publicly available databases and leverages spectroscopic data from structurally similar molecules to predict its characteristics. This document outlines the compound's fundamental properties, proposes a synthetic route, and presents predicted spectroscopic data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) crucial for its identification and characterization. Furthermore, a plausible metabolic pathway involving cytochrome P450 enzymes is proposed, offering insights into its potential biotransformation. This guide serves as a valuable resource for researchers working with or anticipating the synthesis and characterization of **3-hydroxy-3-methylpentanedinitrile**.

Chemical Identity and Properties

3-Hydroxy-3-methylpentanedinitrile is an organic compound with the molecular formula C₆H₁₁NO.[1] It features a pentanenitrile backbone with a hydroxyl and a methyl group attached to the third carbon atom.



Table 1: Chemical Identifiers and Computed Properties

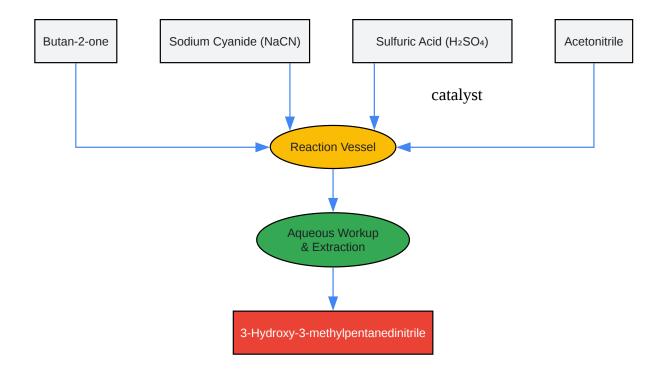
Property	Value	Source
IUPAC Name	3-hydroxy-3- methylpentanenitrile	PubChem[1]
Molecular Formula	C ₆ H ₁₁ NO	PubChem[1]
Molecular Weight	113.16 g/mol	PubChem[1]
CAS Number	14368-30-0	PubChem[1]
SMILES	CCC(C)(CC#N)O	PubChem[1]
Topological Polar Surface Area	44 Ų	PubChem[1]
XLogP3	0.4	PubChem[1]

Proposed Synthesis

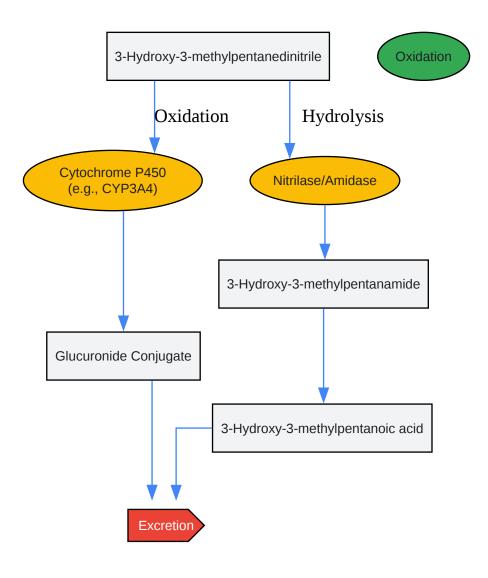
While a specific experimental protocol for the synthesis of racemic **3-hydroxy-3-methylpentanedinitrile** is not readily available in the reviewed literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A common method for the synthesis of β -hydroxynitriles is the addition of a cyanide source to a ketone.

Proposed Synthesis Workflow:









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